

An In-depth Technical Guide to 4-Acetylpyridine

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Compound of Interest

Compound Name: 4-Acetylpyridine

Cat. No.: B144475

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4-Acetylpyridine, a derivative of pyridine, is a significant organic compound utilized across various scientific and industrial domains. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

4-Acetylpyridine is an organic compound consisting of a pyridine ring substituted with an acetyl group at the fourth position.^[1] It is typically a colorless to light yellow or dark amber liquid.^{[2][3]} Its chemical structure and properties make it a versatile building block in organic synthesis.

Table 1: General Information and Identifiers for **4-Acetylpyridine**

Identifier	Value
IUPAC Name	1-(pyridin-4-yl)ethanone ^[2]
Synonyms	Methyl 4-pyridyl ketone, γ-Acetylpyridine ^[2]
CAS Number	1122-54-9
Molecular Formula	C ₇ H ₇ NO
SMILES	<chem>CC(=O)C1=CC=NC=C1</chem>
InChIKey	WMQUKDQWMMOHSA-UHFFFAOYSA-N

Table 2: Physicochemical Properties of **4-Acetylpyridine**

Property	Value
Molecular Weight	121.14 g/mol
Appearance	Dark amber liquid / Yellow to light brown liquid
Melting Point	13-16 °C
Boiling Point	212 °C at 760 mmHg
Density	1.095 g/mL at 25 °C
Flash Point	104 °C (219.2 °F) - closed cup
Water Solubility	Soluble (≥100 mg/mL at 19 °C)
Refractive Index	n _{20/D} 1.529
Vapor Pressure	4.9 mmHg at 25 °C

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Acetylpyridine**. Various spectroscopic data are available for this compound.

Table 3: Spectroscopic Information for **4-Acetylpyridine**

Spectrum Type	Availability / Key Information
¹ H NMR	Spectra available.
¹³ C NMR	Spectra available.
Mass Spectrometry (MS)	Spectra available.
Infrared (IR) Spectroscopy	FTIR, ATR-IR, and Vapor Phase IR spectra available.

Synthesis and Reactivity

4-Acetylpyridine is a key starting material for the synthesis of more complex molecules, including nitrogen-containing bicyclic heterocycles. Its acetyl group and pyridine ring offer reactive sites for numerous chemical transformations.

Chalcones can be synthesized from **4-acetylpyridine** through a Claisen-Schmidt condensation reaction with various aromatic aldehydes.

Objective: To synthesize chalcone derivatives from **4-acetylpyridine**.

Materials:

- **4-Acetylpyridine**
- Aromatic aldehyde (e.g., benzaldehyde)
- Potassium hydroxide (KOH) solution
- Ethanol

Procedure:

- Dissolve **4-acetylpyridine** and the chosen aromatic aldehyde in an alcoholic medium such as ethanol.
- Add a solution of potassium hydroxide (KOH) to the mixture to act as a base catalyst.
- Stir the reaction mixture at room temperature or under reflux for a specified period. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically poured into cold water or an acidic solution to precipitate the chalcone product.
- The solid product is collected by filtration, washed with water, and then purified, usually by recrystallization from a suitable solvent like ethanol.
- The structure of the synthesized chalcone is confirmed using spectroscopic methods such as IR and NMR.

This protocol details the formation of an oxime from **4-acetylpyridine**, a common derivative used in further synthesis.

Objective: To synthesize **4-acetylpyridine** oxime.

Materials:

- **4-Acetylpyridine**
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- 20% aqueous sodium hydroxide (NaOH)
- Water

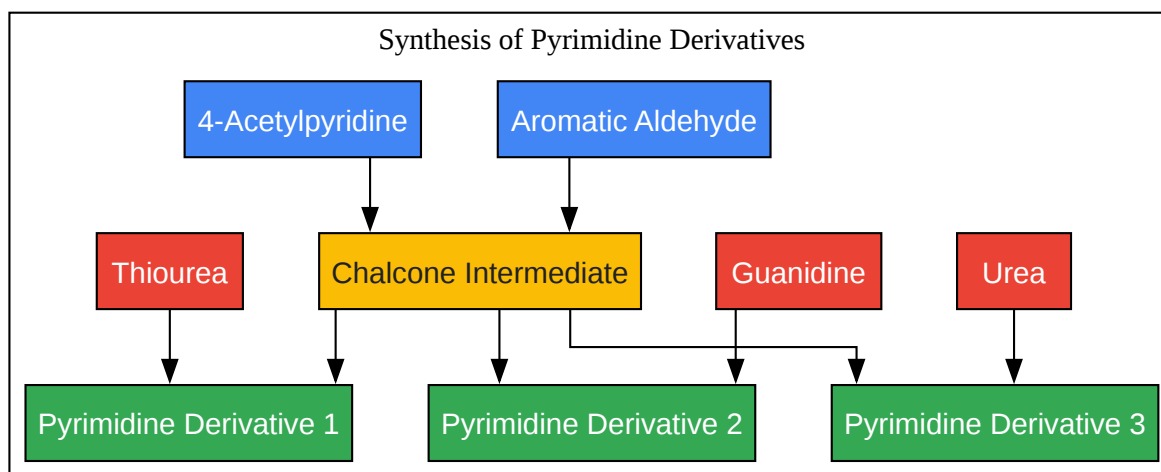
Procedure:

- Prepare a solution of hydroxylamine by dissolving hydroxylamine hydrochloride in water and adding it to a 20% aqueous sodium hydroxide solution.
- To this magnetically stirred solution, add **4-acetylpyridine** all at once. A precipitate will form rapidly.
- Stir the reaction mixture at a controlled temperature of 0–5 °C for 2 hours.
- Collect the precipitate by suction filtration and wash it thoroughly with cold water.
- The crude product is a mixture of E- and Z-isomers of the oxime.
- The pure E-isomer can be obtained by recrystallization from a suitable solvent.
- The final product should be dried under reduced pressure to a constant weight. The structure and purity can be confirmed by melting point determination and ^1H NMR spectroscopy.

Applications in Research and Drug Development

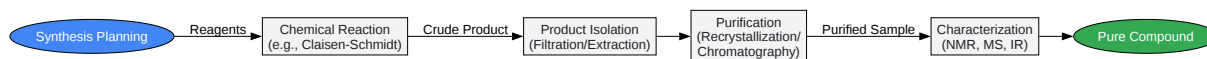
4-Acetylpyridine serves as a versatile building block in organic synthesis and has several applications:

- **Pharmaceutical Intermediate:** It is a crucial starting material for the synthesis of various pharmaceutical compounds and drug candidates. Its structure is a component of molecules with potential biological activities.
- **Fine Chemical Industry:** It is used in the production of specialty chemicals.
- **Flavor and Fragrance:** **4-Acetylpyridine** is used as a flavoring agent or fragrance ingredient in food, beverages, and perfumes.
- **Biochemical Reagent:** It is used as a biochemical reagent in life science research.



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Caption: Synthesis pathway of pyrimidine derivatives from **4-acetylpyridine**.



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Caption: General workflow for chemical synthesis and characterization.

Safety Information

4-Acetylpyridine is incompatible with strong oxidizing and reducing agents. It is classified as acutely toxic if swallowed and can cause skin and eye irritation.

Table 4: Hazard and Safety Information for **4-Acetylpyridine**

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity 4, Oral	GHS07	Warning	H302: Harmful if swallowed.
Skin Irritation	GHS07	Warning	H315: Causes skin irritation.
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation.

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